Technical Monograph: 3-Propylpentanedioic Acid

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Compound of Interest

Compound Name:	*3-Propylglutaric acid*
CAS No.:	*4165-98-4*
Cat. No.:	*B1583904*

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Compound Class: Dicarboxylic Acids / GABA Analog Precursors CAS Registry Number: 4165-98-4[1]

Executive Summary

3-Propylglutaric acid (IUPAC: 3-propylpentanedioic acid) is a symmetrical dicarboxylic acid utilized primarily as a pharmacophore scaffold in medicinal chemistry.[2] Its structural significance lies in its role as a direct synthetic precursor to 3-propyl-GABA, a homolog of the anticonvulsant drugs Gabapentin (Neurontin) and Pregabalin (Lyrica).[2]

Unlike its 3-isobutyl analog (Pregabalin precursor), **3-propylglutaric acid** serves as a critical tool compound for establishing structure-activity relationships (SAR) regarding the lipophilicity and steric bulk required for binding to the

subunit of voltage-gated calcium channels.[2]

Nomenclature & Structural Analysis

IUPAC Designation Logic

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The systematic name is derived through the following hierarchical rules:

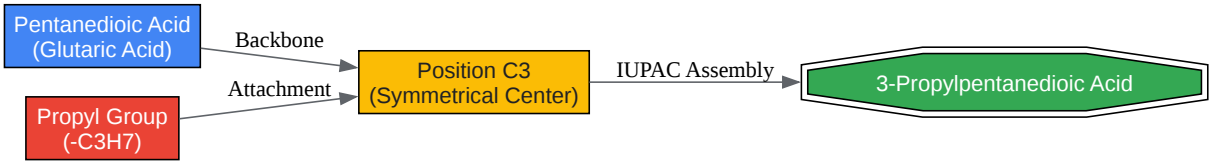
- Principal Functional Group: The carboxylic acid groups (-COOH) take priority.[2]
- Longest Carbon Chain: The chain containing both carboxyl carbons consists of 5 carbons (Pentane).[2]
- Numbering: The chain is numbered from one carboxyl carbon to the other.[2] Due to symmetry, numbering can start from either end without changing the locant of the substituent.
- Substituent: A propyl group (

) is attached at position 3.[2]

Result: 3-Propylpentanedioic acid.[1][2]

Structural Symmetry & Stereochemistry

The molecule possesses a plane of symmetry passing through C3 and the propyl chain.[2] Consequently, **3-propylglutaric acid** is achiral (meso-like in its substitution pattern, though it lacks chiral centers).[2] However, desymmetrization (e.g., forming a mono-ester or mono-amide) generates a chiral center at C3, a critical feature for synthesizing enantiopure GABA analogs.



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Synthetic Protocol: The Guareschi-Thorpe Condensation[3][4][5]

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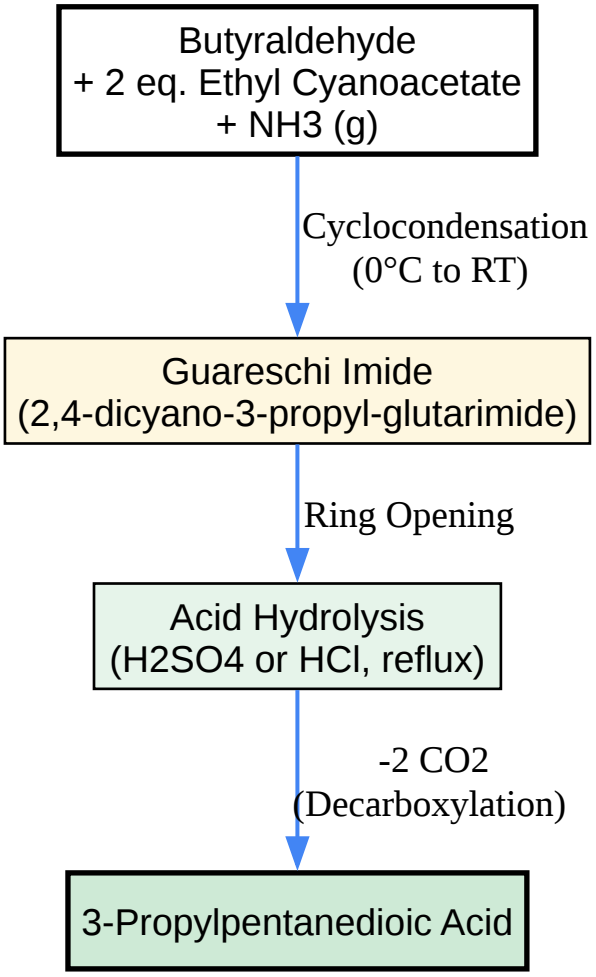
The most robust route for synthesizing 3-substituted glutaric acids is the Guareschi-Thorpe condensation.[2] This method avoids the harsh conditions of direct alkylation and prevents poly-alkylation byproducts.[2]

Reaction Pathway

The synthesis proceeds via the condensation of butyraldehyde with ethyl cyanoacetate in the presence of ammonia, forming a dicyanoglutarimide intermediate, which is subsequently hydrolyzed and decarboxylated.



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Experimental Methodology

Note: This protocol is adapted from standard procedures for 3-alkylglutaric acids [1, 2].

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Reagents:

- Butyraldehyde (1.0 eq)[2]
- Ethyl cyanoacetate (2.0 eq)[2]
- Ammonia (anhydrous gas or saturated EtOH solution)[2]
- Sulfuric acid (60% v/v) or Hydrochloric acid (conc.)[2]

Step-by-Step Protocol:

- Condensation (Imide Formation):
  - In a reaction vessel cooled to 0°C, mix ethyl cyanoacetate (2 mol) and butyraldehyde (1 mol).
  - Introduce ammonia gas slowly or add saturated ethanolic ammonia while stirring.[2] The reaction is exothermic; maintain temperature <10°C to favor the Michael addition-cyclization sequence.[2]
  - Allow the mixture to stand at 0°C for 24 hours. The ammonium salt of the Guareschi imide will precipitate as a solid.[2]
  - Filtration: Filter the solid, wash with cold ethanol, and dry.
- Hydrolysis & Decarboxylation:
  - Dissolve the imide intermediate in 60% sulfuric acid (approx. 5 mL per gram of imide).[2]
  - Reflux: Heat the mixture to reflux (approx. 120-130°C) for 12–24 hours. This step simultaneously hydrolyzes the nitrile groups to carboxylic acids, opens the imide ring, and decarboxylates the geminal carboxyl groups.
  - Monitoring: Evolution of CO_2 gas indicates active decarboxylation.[2]
- Isolation:

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- Cool the reaction mixture to room temperature.
- Extract exhaustively with diethyl ether or ethyl acetate (3 x volumes).
- Dry the organic layer over anhydrous

  and concentrate in vacuo.[2]
- Recrystallization: Recrystallize the crude solid from benzene or a benzene/petroleum ether mixture to obtain pure 3-propylpentanedioic acid.[2]

Pharmaceutical Utility: Synthesis of GABA Analogs[6][7]

3-Propylglutaric acid is the requisite starting material for 3-propyl-GABA.[2] The transformation requires converting one of the carboxyl groups into an amine while excising a carbon atom, typically achieved via the Hofmann Rearrangement.

Conversion Logic

To maintain the carbon backbone length required for GABA mimicry (4 carbons + amine), one carboxyl group is retained, and the other is degraded to an amine.

Pathway:

- Anhydride Formation: Dehydration with acetic anhydride.[2]
- Ammonolysis: Opening the anhydride with ammonia to form the mono-amide (hemi-amide).[2]
- Hofmann Rearrangement: Treatment of the mono-amide with bromine/NaOH to convert the amide (

) to an amine (

) with loss of carbonyl carbon.[2]

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Data Summary: Physical & Chemical Properties[2][8][9][10]

Property	Value	Source/Method
Formula		Calculated
Molecular Weight	174.19 g/mol	Standard Atomic Weights
Predicted pKa	4.34 (COOH #1), 5.41 (COOH #2)	ChemAxon / ACD Labs Prediction
Melting Point	~90–95°C (Predicted)	Homologous series extrapolation [3]
Solubility	Soluble in EtOH, DMSO, Ether	Lipophilic alkyl chain effect

Analytical Characterization

To validate the identity of synthesized 3-propylpentanedioic acid, the following spectral signatures are diagnostic.

Proton NMR (H NMR)

Solvent:

or

[2]

- 12.0 ppm (s, 2H): Carboxylic acid protons (-COOH).[2] Broad singlet, disappears with shake.[2]
- 2.2–2.4 ppm (d/m, 4H): -methylene protons ( ).[2] These appear as a doublet or multiplet due to coupling with the methine proton.[2]
- 1.8–2.0 ppm (m, 1H): Methine proton at C3 ( ).[2]

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- 1.2–1.4 ppm (m, 4H): Propyl chain methylene protons.[2]
- 0.9 ppm (t, 3H): Terminal methyl group of the propyl chain.[2]

Mass Spectrometry (MS)

- Molecular Ion:

  at m/z 173 (ESI Negative mode).[2]
- Fragmentation: Loss of

  (m/z 156) and

  (m/z 130) are characteristic of dicarboxylic acids.[2]

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Sources

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